

# Sp100 Expression in Cancer: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sp100 protein*

Cat. No.: *B1178982*

[Get Quote](#)

An In-depth Technical Guide on the Core Aspects of Sp100 Expression in Various Cancer Types for Researchers, Scientists, and Drug Development Professionals.

## Introduction

Sp100 (Speckled protein 100), a component of the PML nuclear bodies (PML-NBs), plays a multifaceted and often contradictory role in the landscape of human cancers. Its expression profile and functional implications vary significantly across different tumor types, positioning it as both a potential tumor suppressor and a promoter of malignancy. This guide provides a comprehensive overview of Sp100 expression in various cancers, detailing the quantitative data, experimental methodologies for its detection, and the signaling pathways it modulates.

## Data Presentation: Quantitative Overview of Sp100 Expression

The expression of Sp100 at both the mRNA and protein level is dysregulated in a wide range of cancers. The following tables summarize the quantitative findings from various studies, providing a comparative look at Sp100 expression and its prognostic significance.

### Table 1: Sp100 mRNA Expression in Different Cancer Types

Cancer Type	Expression Change (Tumor vs. Normal)	Prognostic Correlation of High Expression	Key Findings
Breast Cancer	Generally considered a tumor suppressor.[1][2]	Better overall survival.[2][3][4]	High mRNA levels of S100A1 and S100A6 are associated with a better prognosis.[3][4] Conversely, high expression of S100A8, S100A9, S100A11, and S100P correlates with a worse outcome.[3][4]
Lung Cancer	Context-dependent.	Better prognosis in some studies.[1][2]	Expression of S100A7 is specific to squamous cell carcinomas and large cell carcinomas, with no detection in adenocarcinomas.[5] S100A2 expression is significantly lower in lung adenocarcinoma compared to squamous carcinoma.[6]
Hepatocellular Carcinoma (HCC)	Aberrant mRNA expression of most S100 family members.[7]	Varies by S100 family member.	High expression of S100A5, S100A7, S100A7A, S100A12, S100G, and S100Z is linked to better overall survival.[8][9] In contrast, high expression of S100A2, S100A6, S100A8, S100A9,

			S100A10, S100A11, S100A13, S100A14, and S100P is associated with poorer overall survival.[8][9]
Glioma	High expression.	Poorer outcomes.[1][2]	S100B expression positively correlates with proneuronal, neuronal, and classic subtypes, while S100A8 and S100A9 expression is associated with the mesenchymal subtype.[10]
Pancreatic Adenocarcinoma (PAAD)	High expression.	Poorer outcomes.[1][2]	N/A
Laryngeal Squamous Cell Carcinoma (LSCC)	Low expression.	Linked to tumorigenesis.[1][2]	Lower expression of Sp100 is observed at both transcriptional and translational levels in malignant tissues compared to normal mucosa.[1]
Clear Cell Renal Cell Carcinoma (ccRCC)	High expression of SP100 family members.[1]	N/A	N/A
Oral Squamous Cell Carcinoma (OSCC)	SP110 is significantly overexpressed.[1]	Poor prognosis (for SP110).[1]	N/A
Melanoma	High expression of SP140 is associated with improved survival.[11]	Improved survival (for SP140).	The S100B signature has shown promise in predicting response to immunotherapy.[12]

---

Hematological Malignancies	SP140 hypomethylation is associated with a better prognosis in Acute Myeloid Leukemia (AML).[11]	Better prognosis in AML (for SP140 hypomethylation).	N/A
----------------------------	---	--	-----

---

## Table 2: Sp100 Protein Expression in Different Cancer Types

Cancer Type	Expression Change (Tumor vs. Normal)	Prognostic Correlation of High Expression	Key Findings
Breast Cancer	Overexpression of several S100 family members including S100A1, S100A4, S100A6, S100A7, S100A8, S100A9, S100A11, S100A14, and S100P.[10]	Generally associated with aggressive disease.[10]	S100A7 is highly expressed in ductal carcinoma in situ and a subset of invasive breast cancers, while not being detected in normal breast epithelial cells.[10]
Lung Cancer	S100A7 protein is expressed in squamous cell carcinomas and large cell lung carcinomas. [5]	N/A	S100A7 is not detected in adenocarcinomas or normal lung tissue.[5]
Hepatocellular Carcinoma (HCC)	S100P is overexpressed in HCC tumors.[13]	Independent predictor of poor prognosis.[13]	S100P expression was detected in 56.7% (173 out of 305) of HCC tumors. [13]
Gastric Cancer	S100P is most prevalent in gastric tumors compared to other cancer types studied.[14]	N/A	N/A
Colorectal Cancer	Higher S100P staining reactivity in most tumors (54%) compared to adjacent benign tissue.[14]	N/A	N/A
Ovarian Cancer	S100P protein is expressed.[14]	N/A	N/A

---

Pancreatic Cancer	S100P protein is expressed.[14]	N/A	N/A
Prostate Cancer	S100P protein is expressed.[14]	N/A	N/A

---

## Experimental Protocols

Accurate and reproducible measurement of Sp100 expression is critical for both research and clinical applications. This section provides detailed methodologies for key experimental techniques.

### Immunohistochemistry (IHC)

IHC is a powerful technique to visualize **Sp100 protein** expression within the context of tissue architecture.

Protocol for S100 Protein Detection in Formalin-Fixed, Paraffin-Embedded (FFPE) Tissues:

- Deparaffinization and Rehydration:
  - Immerse slides in xylene (or a xylene substitute) for 2x5 minutes.
  - Rehydrate through a graded series of ethanol (100%, 95%, 70%) for 3 minutes each.
  - Rinse with distilled water.
- Antigen Retrieval:
  - Perform heat-induced epitope retrieval (HIER) using a citrate buffer (pH 6.0) or EDTA buffer (pH 9.0). A common recommendation is to use Leica Bond ER Solution 2 for 20-30 minutes in a steamer or water bath at 95-100°C.[15]
- Peroxidase Blocking:
  - Incubate sections with 3% hydrogen peroxide in methanol for 10-15 minutes at room temperature to block endogenous peroxidase activity.[15]

- Rinse with PBS.
- Blocking:
  - Incubate with a protein block (e.g., 10% normal goat serum in PBS) for 30-60 minutes at room temperature to prevent non-specific antibody binding.[16]
- Primary Antibody Incubation:
  - Dilute the primary anti-Sp100 antibody in antibody diluent. A typical starting dilution range is 1:200-1:400.[15] For example, polyclonal rabbit anti-S100A16 can be used at a 1:200 dilution.[16]
  - Incubate overnight at 4°C or for 1-2 hours at room temperature.[15][16]
- Secondary Antibody and Detection:
  - Wash slides with PBS (3x5 minutes).
  - Incubate with a biotinylated secondary antibody (e.g., goat anti-rabbit IgG) for 30-60 minutes at room temperature.
  - Wash with PBS (3x5 minutes).
  - Incubate with an avidin-biotin-peroxidase complex (ABC reagent) for 30 minutes.
  - Visualize with a chromogen such as 3,3'-diaminobenzidine (DAB).
- Counterstaining and Mounting:
  - Counterstain with hematoxylin.
  - Dehydrate through graded ethanol and clear in xylene.
  - Mount with a permanent mounting medium.

## Western Blotting

Western blotting is used to quantify the amount of **Sp100 protein** in a sample.

### Protocol for Sp100 Detection in Cell Lysates:

- Protein Extraction:
  - Lyse cells in RIPA buffer (Radioimmunoprecipitation assay buffer) containing protease and phosphatase inhibitors.
  - Quantify protein concentration using a BCA or Bradford assay.
- SDS-PAGE:
  - Denature 20-30 µg of protein per lane by boiling in Laemmli sample buffer.
  - Separate proteins on a 10% or 12% SDS-polyacrylamide gel.
- Protein Transfer:
  - Transfer proteins to a PVDF or nitrocellulose membrane. For high molecular weight proteins, a wet transfer at 4°C is recommended.
- Blocking:
  - Block the membrane with 5% non-fat dry milk or 5% BSA in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.
- Primary Antibody Incubation:
  - Incubate the membrane with a primary anti-Sp100 antibody (check manufacturer's datasheet for recommended dilution, typically 1:1000) in blocking buffer overnight at 4°C with gentle agitation.
- Secondary Antibody Incubation:
  - Wash the membrane three times with TBST for 10 minutes each.
  - Incubate with an HRP-conjugated secondary antibody (e.g., goat anti-rabbit HRP) diluted in blocking buffer (typically 1:5000-1:10000) for 1 hour at room temperature.

- Detection:
  - Wash the membrane three times with TBST for 10 minutes each.
  - Detect the signal using an enhanced chemiluminescence (ECL) substrate and imaging system.
- Loading Control:
  - Probe the membrane with an antibody against a housekeeping protein (e.g.,  $\beta$ -actin, GAPDH, or tubulin) to ensure equal protein loading.

## Quantitative Real-Time PCR (qRT-PCR)

qRT-PCR is a sensitive method to measure Sp100 mRNA expression levels.

Protocol for Sp100 mRNA Quantification:

- RNA Extraction and cDNA Synthesis:
  - Extract total RNA from cells or tissues using a TRIzol-based method or a commercial kit.
  - Assess RNA quality and quantity using a spectrophotometer.
  - Reverse transcribe 1  $\mu$ g of total RNA into cDNA using a reverse transcription kit with oligo(dT) or random primers.
- qPCR Reaction:
  - Prepare the qPCR reaction mix containing cDNA, forward and reverse primers for Sp100, and a SYBR Green or TaqMan master mix.
  - Sp100 Primer Sequences (Example):
    - Forward: GGAGAAGAGCTTCAGGAAACCTG[17]
    - Reverse: GGCTTCTTGGCACACCTTTTGG[17]
  - Use a housekeeping gene (e.g., GAPDH, ACTB) for normalization.

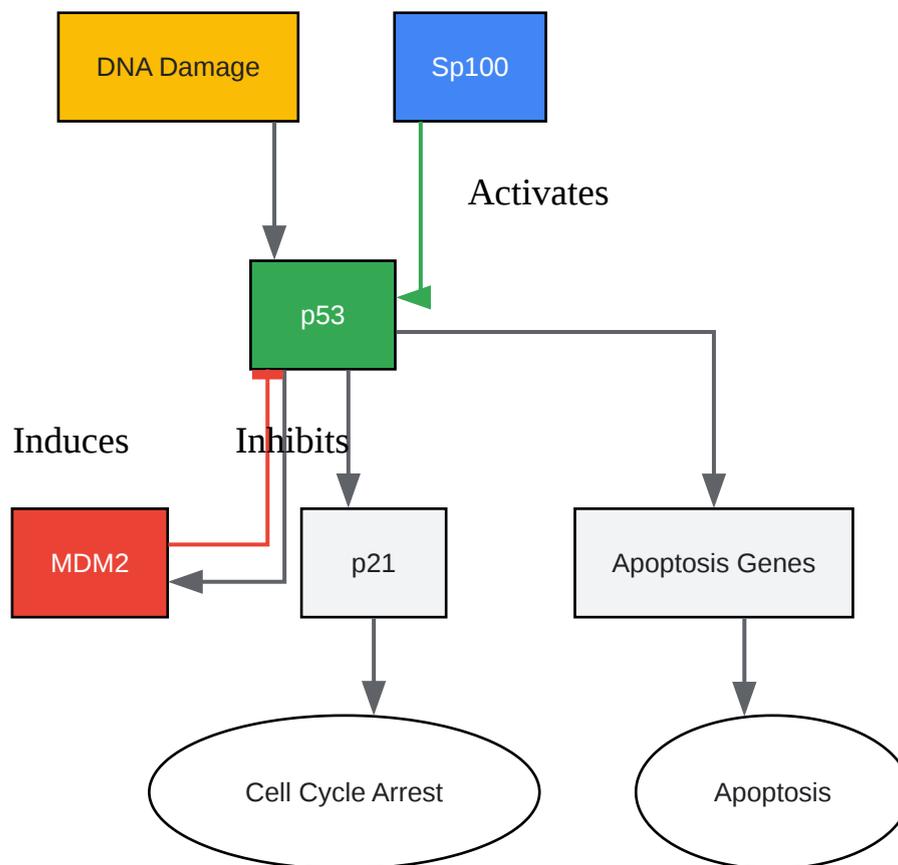
- Thermal Cycling Conditions (Example):
  - Initial denaturation: 95°C for 10 minutes.
  - 40 cycles of:
    - Denaturation: 95°C for 15 seconds.
    - Annealing/Extension: 60°C for 1 minute.
  - Melt curve analysis to verify product specificity.
- Data Analysis:
  - Calculate the relative expression of Sp100 mRNA using the  $\Delta\Delta C_t$  method.

## Signaling Pathways and Logical Relationships

Sp100 is involved in several critical signaling pathways that regulate cell fate and tumorigenesis. The following diagrams, generated using the DOT language, illustrate these complex interactions.

### Sp100 and p53 Signaling Pathway

Sp100 has been shown to interact with the tumor suppressor p53, enhancing its transcriptional activity and contributing to its tumor-suppressive functions.[\[1\]](#)[\[18\]](#)

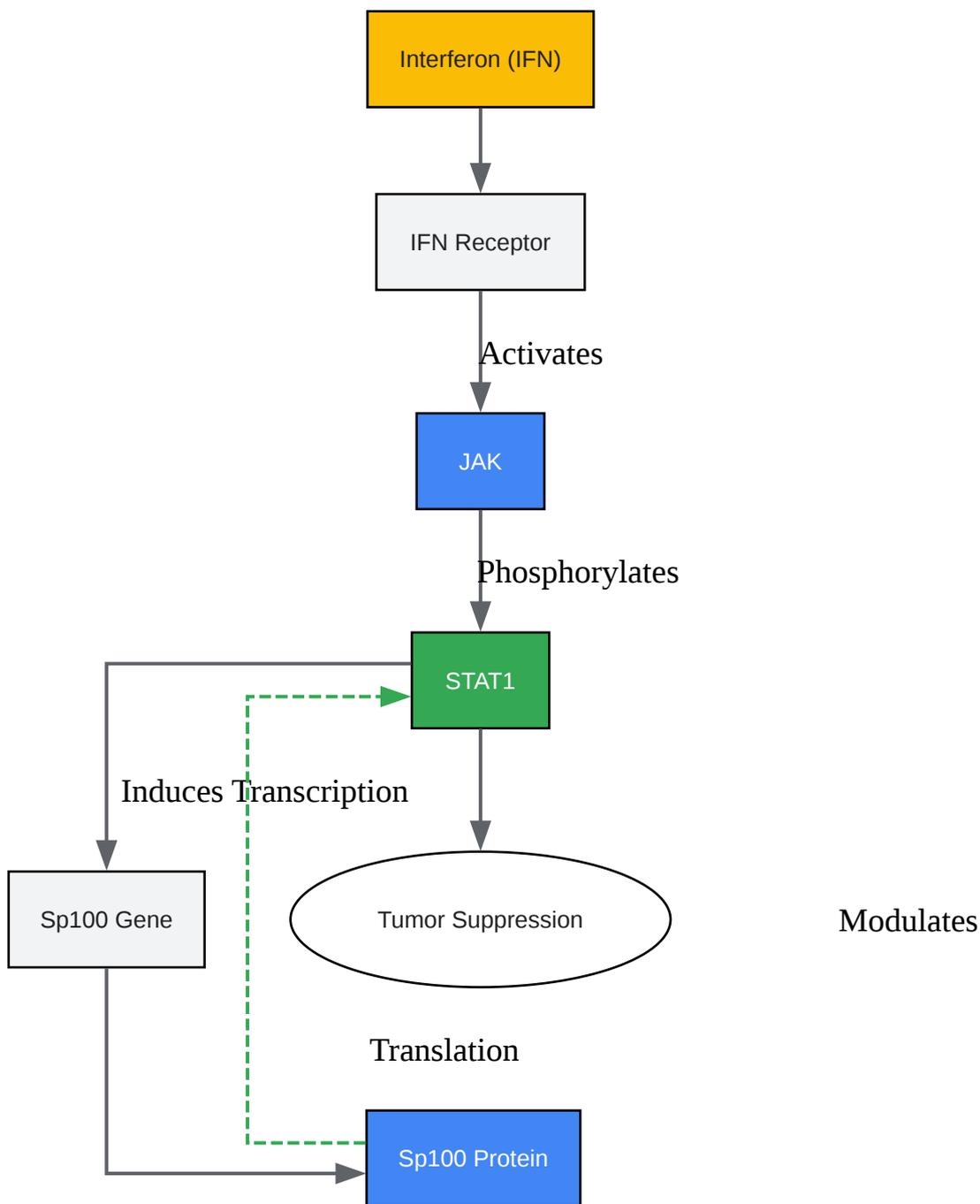


[Click to download full resolution via product page](#)

Caption: Sp100 enhances p53-mediated transcription, leading to cell cycle arrest and apoptosis.

## Sp100 and Interferon/STAT1 Signaling

Sp100 is an interferon-stimulated gene and plays a role in the STAT1 signaling pathway, which is often associated with tumor suppression.[19][20]

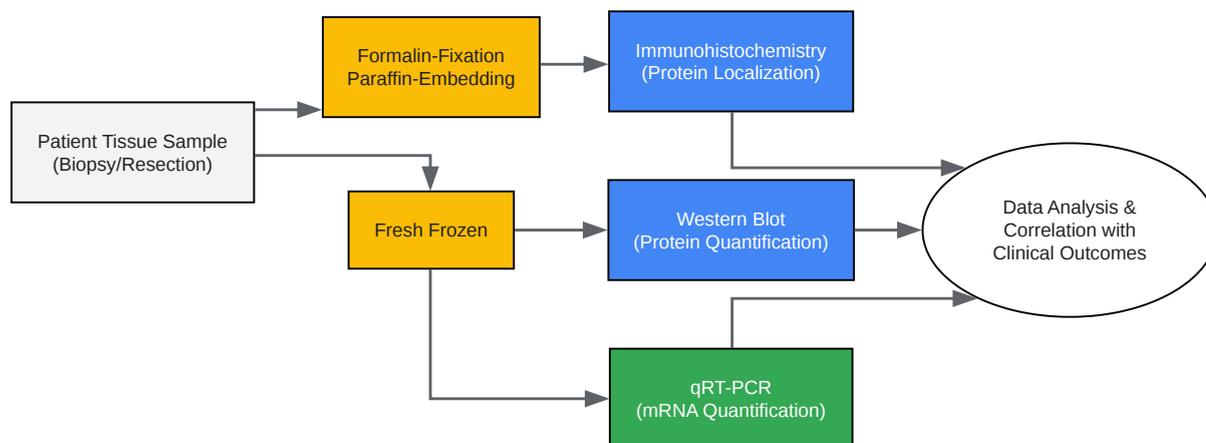


[Click to download full resolution via product page](#)

Caption: Sp100 is an interferon-inducible gene that modulates STAT1 signaling to promote tumor suppression.

## Experimental Workflow for Sp100 Expression Analysis

The following diagram outlines a typical workflow for analyzing Sp100 expression from patient samples.



[Click to download full resolution via product page](#)

Caption: Workflow for analyzing Sp100 expression from patient samples using IHC, Western Blot, and qRT-PCR.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Clinical and mechanistic insights into the expression of SP100 family proteins in various cancers: a systematic review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. bioengineer.org [bioengineer.org]
- 3. Distinct prognostic values of S100 mRNA expression in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Distinct prognostic values of S100 mRNA expression in breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Selective expression of S100A7 in lung squamous cell carcinomas and large cell carcinomas but not in adenocarcinomas and small cell carcinomas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. S100 Protein Family in Lung Cancer: an Updated Narrative Review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Prognostic Value of S100 Family mRNA Expression in Hepatocellular Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Comprehensive Analysis of the Prognosis and Correlations With Immune Infiltration of S100 Protein Family Members in Hepatocellular Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 9. S100 family members: potential therapeutic target in patients with hepatocellular carcinoma: A STROBE study - PMC [pmc.ncbi.nlm.nih.gov]
- 10. S100 proteins in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Spatially Informed Gene Signatures for Response to Immunotherapy in Melanoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. S100P Expression Is a Novel Prognostic Factor in Hepatocellular Carcinoma and Predicts Survival in Patients with High Tumor Stage or Early Recurrent Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 14. The calcium-binding protein S100P in normal and malignant human tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 15. genomeme.ca [genomeme.ca]
- 16. researchgate.net [researchgate.net]
- 17. origene.com [origene.com]
- 18. Sp100A is a tumor suppressor that activates p53-dependent transcription and counteracts E1A/E1B-55K-mediated transformation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. jitc.bmj.com [jitc.bmj.com]
- 20. Frontiers | The complementary roles of STAT3 and STAT1 in cancer biology: insights into tumor pathogenesis and therapeutic strategies [frontiersin.org]
- To cite this document: BenchChem. [Sp100 Expression in Cancer: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1178982#sp100-expression-in-different-cancer-types>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)